

reconstitution and storage of lyophilized IRL-1620

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Compound of Interest

Compound Name: IRL-1620

Cat. No.: B1681967

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Technical Support Center: IRL-1620

This technical support center provides guidance on the reconstitution, storage, and handling of lyophilized **IRL-1620**, a potent and selective endothelin B (ETB) receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is **IRL-1620**?

A1: **IRL-1620**, also known as Sovateltide, is a synthetic analog of endothelin-1 and a highly selective agonist for the endothelin B (ETB) receptor.^{[1][2][3]} It has demonstrated neuroprotective effects, including promoting angiogenesis and neurogenesis in preclinical studies of cerebral ischemia.^{[2][4]}

Q2: What are the primary research applications of **IRL-1620**?

A2: **IRL-1620** is primarily used in research to investigate the roles of the ETB receptor in various physiological and pathological processes. Studies have explored its potential in models of stroke, Alzheimer's disease, and other neurological disorders.^{[2][3][5]}

Q3: What are the physical properties of **IRL-1620**?

A3: **IRL-1620** is a lyophilized white to off-white solid.^[6] Its molecular weight is approximately 1820.95 g/mol.^[6]

Q4: Is **IRL-1620** suitable for in vivo studies?

A4: Yes, **IRL-1620** has been used in various in vivo animal models, particularly in rats, to study its effects on conditions like cerebral ischemia.[\[2\]](#)[\[4\]](#) Clinical trials in human patients with acute cerebral ischemic stroke have also been conducted.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Reconstitution and Storage Protocols

Proper reconstitution and storage are critical for maintaining the stability and activity of **IRL-1620**.

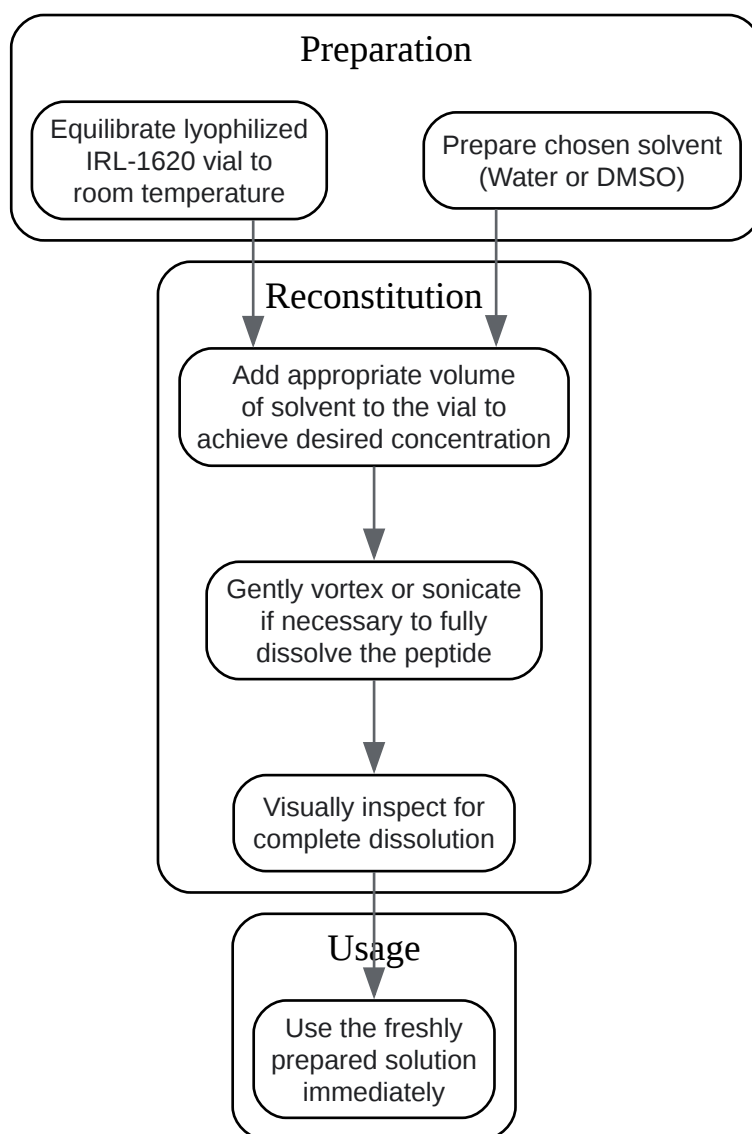
Reconstitution Protocol

It is recommended to freshly prepare solutions of **IRL-1620** for immediate use, as the compound can be unstable in solution.[\[6\]](#)

Recommended Solvents and Concentrations:

Solvent	Maximum Concentration	Special Instructions
Water	0.70 mg/mL [1]	For concentrations around 1 mg/mL, it may be necessary to add acetonitrile dropwise to the solution in water and mix until the peptide dissolves.
DMSO	25 mg/mL (13.73 mM) [6]	Use of an ultrasonic bath may be necessary to achieve dissolution. [6] Note that DMSO is hygroscopic and can impact results. [6]

Experimental Workflow for Reconstitution:



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Reconstitution workflow for lyophilized **IRL-1620**.

Storage Conditions

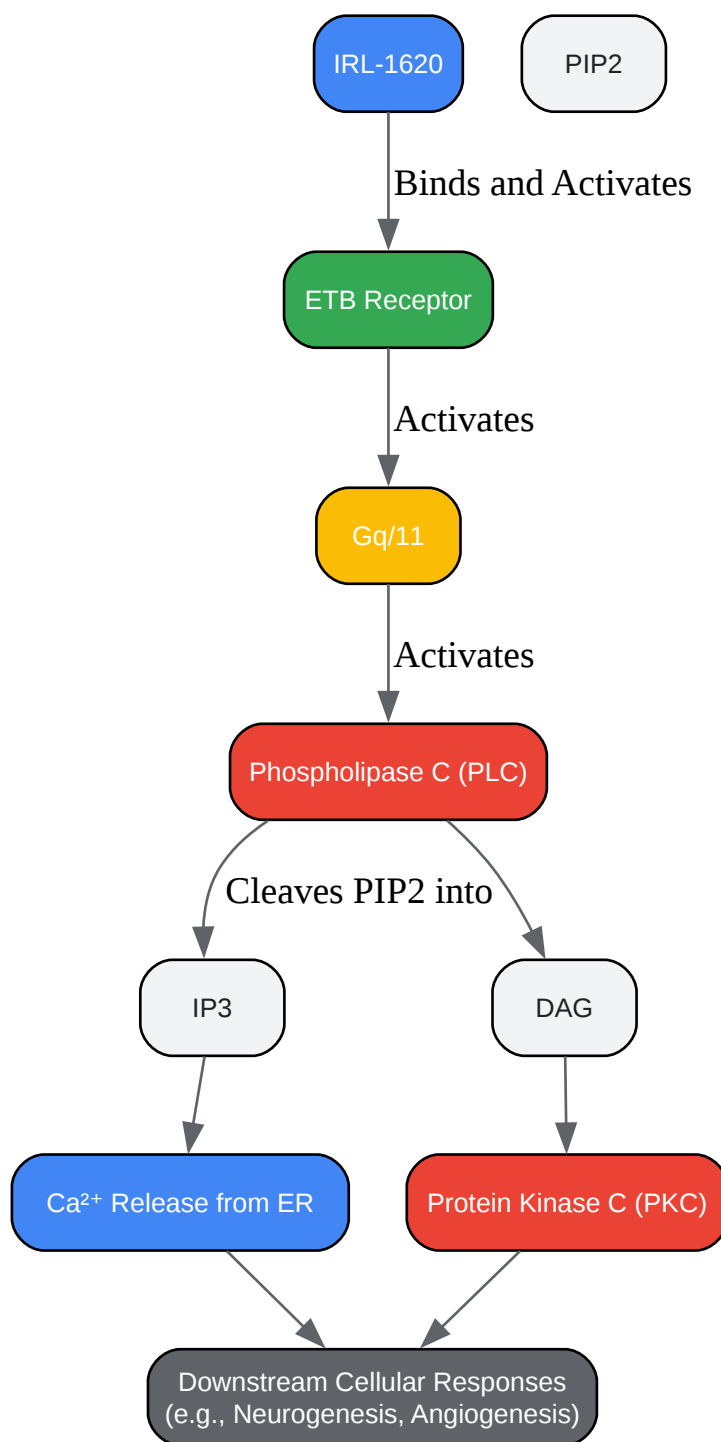
Form	Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	1 year[6]	Protect from light and moisture.[6]
-80°C	2 years[6]		
In Solvent	-20°C	6 months[4]	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	6 months[4]		

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Incomplete Dissolution in Water	Concentration may be too high for aqueous solubility alone.	Add acetonitrile dropwise to the aqueous solution while mixing until the peptide fully dissolves.
Precipitation of Reconstituted Solution Upon Storage	The compound has limited stability in solution.	It is highly recommended to prepare solutions fresh for each experiment. ^[6] If short-term storage is necessary, ensure it is aliquoted and stored at -80°C.
Loss of Biological Activity	Improper storage of lyophilized powder (e.g., exposure to moisture or light). Repeated freeze-thaw cycles of the reconstituted solution. Instability of the peptide in solution over time.	Store the lyophilized powder as recommended, protected from light and moisture. ^[6] Aliquot the reconstituted solution into single-use volumes to avoid freeze-thaw cycles. Always use freshly prepared solutions whenever possible. ^[6]
Variability in Experimental Results	Inconsistent concentration of the reconstituted solution. Degradation of the peptide.	Ensure the lyophilized powder is fully dissolved before use. Prepare fresh solutions for each set of experiments to minimize variability due to degradation.

Signaling Pathway

IRL-1620 is a selective agonist of the Endothelin B (ETB) receptor, a G-protein coupled receptor. Activation of the ETB receptor can trigger multiple downstream signaling cascades, including those involved in vasodilation, cell proliferation, and survival.



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